

Application Notes and Protocols: Clomipramine for Research

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Compound of Interest

Compound Name: *Closiramine*

Cat. No.: *B1614964*

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A Guide for Researchers, Scientists, and Drug Development Professionals

Note on Nomenclature: The compound "**Closiramine**" was not identified in scientific literature. It is presumed that the intended compound is Clomipramine, a well-documented tricyclic antidepressant with emerging applications in cancer research. These application notes and protocols are based on Clomipramine.

Sourcing and Purchasing Research-Grade Clomipramine

Clomipramine hydrochloride for research purposes can be procured from various reputable chemical suppliers. It is crucial to obtain high-purity compounds to ensure the reliability and reproducibility of experimental results. Below is a list of suppliers offering research-grade Clomipramine hydrochloride. Researchers should request a Certificate of Analysis (CoA) to verify the purity and identity of the compound.

| Supplier | Product Name | Purity | CAS Number | Notes |
|-------------------|------------------------------|---------------|------------|---|
| MedChemExpress | Clomipramine hydrochloride | >98% | 17321-77-6 | For research use only. Not for human use. |
| Selleck Chemicals | Clomipramine HCl | ≥98% | 17321-77-6 | For research use only. Not for human use. |
| Cayman Chemical | Clomipramine (hydrochloride) | ≥98% | 17321-77-6 | Not for human or veterinary use. |
| Sigma-Aldrich | Clomipramine hydrochloride | ≥98% (HPLC) | 17321-77-6 | For research and development use only. |
| Thermo Scientific | Clomipramine hydrochloride | ≥95.0% (HPLC) | 17321-77-6 | For research use only. |
| TargetMol | Clomipramine hydrochloride | 99.47% | 17321-77-6 | For research purposes only. |

Mechanism of Action and Signaling Pathways

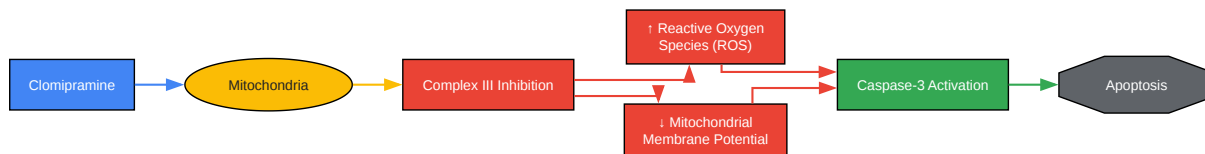
Clomipramine is a tricyclic antidepressant that primarily acts as a potent serotonin reuptake inhibitor.^{[1][2]} Its mechanism of action in the context of cancer research is multifaceted and involves the induction of apoptosis through mitochondrial pathways and the modulation of autophagy.^{[3][4]}

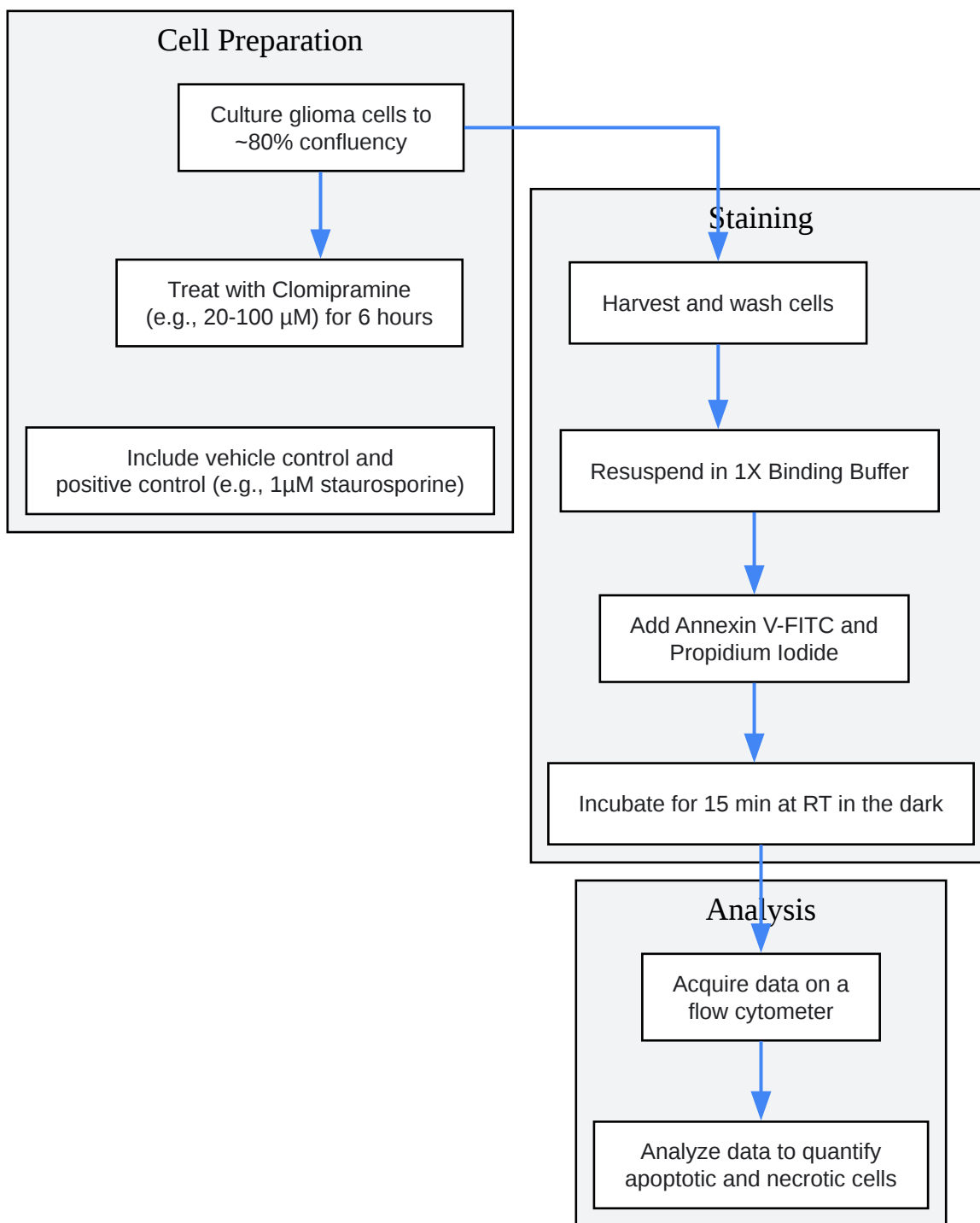
Mitochondrially-Mediated Apoptosis: Clomipramine has been shown to selectively kill neoplastic glial cells while leaving normal brain cells unaffected.^[5] It targets the mitochondria of tumor cells, leading to the inhibition of mitochondrial complex III activity.^[4] This results in a decrease in mitochondrial membrane potential, an increase in reactive oxygen species (ROS), and subsequent activation of caspase-3, a key executioner of apoptosis.^{[4][6]}

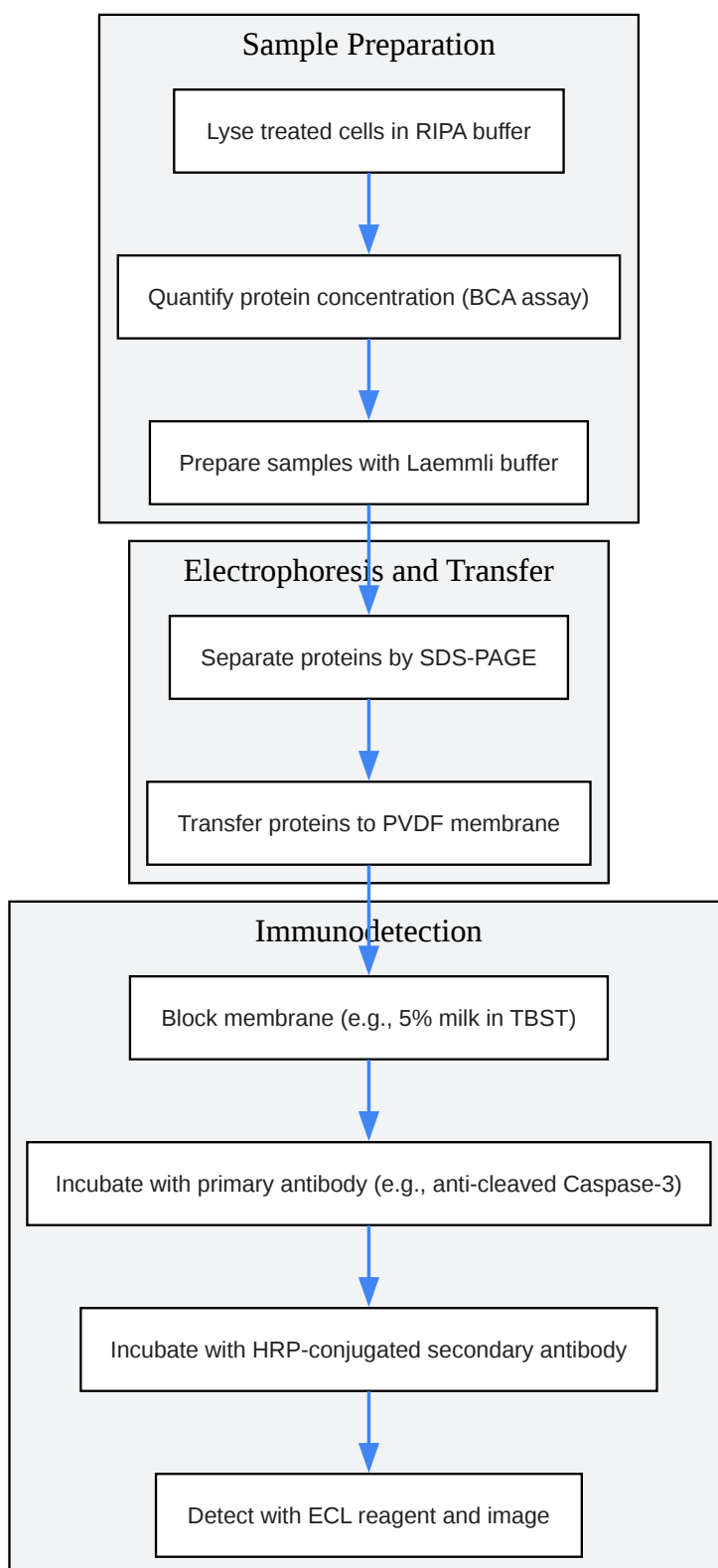
Modulation of Autophagy: Clomipramine can interfere with the autophagic flux in cancer cells.^[1] By blocking the degradation of the autophagic cargo, it can decrease the stemness potential

of cancer stem cells and enhance the cytotoxic effects of conventional chemotherapeutic agents.^[7]

Signaling Pathway of Clomipramine-Induced Apoptosis







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